

physical and chemical characteristics of triethylene glycol dicaprylate

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Compound of Interest

Compound Name: Triethylene glycol dicaprylate

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An In-depth Technical Guide to **Triethylene Glycol Dicaprylate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethylene glycol dicaprylate is a diester of triethylene glycol and caprylic acid. It belongs to the chemical family of glycol esters, which are recognized for their plasticizing, solvating, and emollient properties. This document provides a comprehensive overview of the known physical and chemical characteristics of **triethylene glycol dicaprylate**, tailored for professionals in research, development, and drug formulation. Its primary applications include use as a plasticizer, in the manufacturing of polymers, and as an indirect food additive in food contact materials.^{[1][2][3][4]}

Chemical Identity

- IUPAC Name: 2-[2-(2-octanoyloxyethoxy)ethoxy]ethyl octanoate^[5]
- CAS Number: 106-10-5^{[5][6]}
- Molecular Formula: C₂₂H₄₂O₆^{[5][6]}
- Synonyms: Triethylene glycol dioctanoate^[7]

Physical and Chemical Properties

The physical and chemical properties of **triethylene glycol dicaprylate** are summarized in the table below. These characteristics are crucial for determining its suitability in various applications, from industrial processes to formulation development.

Property	Value	Reference
Molecular Weight	402.57 g/mol	[5]
Appearance	Clear Liquid	[6]
Density	0.979 g/cm ³	[6]
Flash Point	198.2 °C	[7]
Refractive Index	1.452	[7]
Water Solubility	0.03633 mg/L @ 25 °C (estimated)	[5]
Vapor Pressure	4.77 x 10 ⁻⁹ mmHg @ 25 °C	[7]

Experimental Protocols

Detailed experimental protocols for determining the specific physical and chemical properties of **triethylene glycol dicaprylate** are not readily available in the public domain. However, standardized methodologies are routinely employed in the chemical industry to ascertain such characteristics. Below are general outlines of the experimental procedures that would be used.

Determination of Density

The density of a liquid like **triethylene glycol dicaprylate** is typically determined using a pycnometer or a digital density meter.

- Method: A precisely known volume of the liquid is weighed at a specific temperature.
- Procedure (Pycnometer):
 - The empty pycnometer is weighed.

- It is then filled with the sample liquid, ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostat bath to reach a constant temperature.
- The pycnometer is removed, cleaned, and weighed again.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Flash Point

The flash point is determined using either an open-cup or a closed-cup apparatus. The Pensky-Martens closed-cup method is a common standard.

- Method: The sample is heated at a controlled rate, and a small flame is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors of the liquid ignite.
- Procedure (Pensky-Martens Closed-Cup):
 - The sample is placed in the test cup of the apparatus.
 - The lid is closed, and the sample is heated and stirred.
 - At regular temperature intervals, the stirring is stopped, and a test flame is introduced into the vapor space.
 - The temperature at which a flash is observed is recorded as the flash point.

Determination of Refractive Index

The refractive index is measured using a refractometer, which measures the extent to which light is bent when it passes through the substance.

- Method: A drop of the liquid is placed on the prism of the refractometer.
- Procedure (Abbe Refractometer):
 - The prism of the refractometer is cleaned and calibrated.

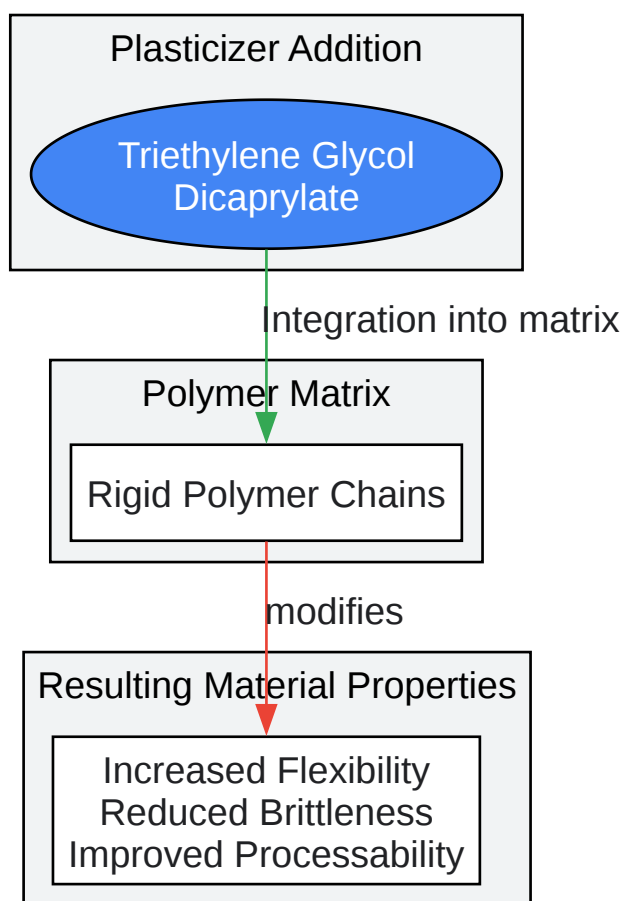
- A small amount of the **triethylene glycol dicaprylate** sample is applied to the prism.
- Light is passed through the sample, and the boundary line between the light and dark fields is observed through the eyepiece.
- The instrument is adjusted until the boundary line is sharp and centered on the crosshairs.
- The refractive index is read from the instrument's scale.

Reactivity and Stability

Information regarding the specific reactivity and stability of **triethylene glycol dicaprylate** is limited. General information suggests that it is stable under normal conditions. As with other esters, it may be susceptible to hydrolysis under strong acidic or basic conditions. It is important to keep it away from incompatible substances and in a tightly closed container.[6]

Logical Relationships and Applications

As **triethylene glycol dicaprylate** is primarily used as a plasticizer, a diagram illustrating this logical relationship within a polymer matrix is provided below. Plasticizers are additives that increase the plasticity or decrease the viscosity of a material.



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Caption: Role of **Triethylene Glycol Dicaprylate** as a Plasticizer.

Conclusion

Triethylene glycol dicaprylate is a chemical compound with specific physical properties that make it suitable for use as a plasticizer and in other industrial applications. While a comprehensive dataset on all its characteristics is not publicly available, the existing information provides a solid foundation for its consideration in research and development. The experimental protocols outlined, though general, represent the standard methods by which its properties can be reliably determined. As with any chemical substance, it is imperative to handle **triethylene glycol dicaprylate** in accordance with its safety data sheet and established laboratory safety practices.

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